

Technical Support Center: (S,R,S)-AHPC-C4-NH2 Synthesis & Troubleshooting

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Compound of Interest

Compound Name: (S,R,S)-AHPC-C4-NH2
dihydrochloride

Cat. No.: B12497555

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Introduction: Molecule Profile & Utility

Welcome to the technical support hub for (S,R,S)-AHPC-C4-NH2. This molecule is a functionalized E3 ligase ligand designed for synthesizing Proteolysis Targeting Chimeras (PROTACs).[1] It recruits the Von Hippel-Lindau (VHL) E3 ubiquitin ligase to degrade a target protein.[2][3][4][5]

Unlike PEG-based linkers, the C4 (alkyl) linker in this molecule provides a shorter, more rigid, and hydrophobic connection. This distinct physicochemical profile requires specific handling protocols different from standard PEGylated VHL ligands.

Technical Specifications

Property	Detail
Core Ligand	AHPC (VHL ligand, VH032 derivative)
Stereochemistry	(S,R,S) – Critical for VHL binding affinity
Linker	4-carbon alkyl chain (C4)
Reactive Handle	Primary Amine (-NH ₂)
Primary Application	Amide coupling with Carboxylic Acid on Target Protein Ligand (TPL)
Solubility Profile	Hydrophobic (Soluble in DMSO, DMF; Poor in Water)

Module 1: Pre-Synthesis & Solubility

User Issue: "The powder won't dissolve in my reaction buffer, or it precipitates upon addition to the aqueous phase."

Root Cause Analysis

The "C4" alkyl chain significantly increases lipophilicity compared to PEG linkers. While the terminal amine is polar, the bulk of the molecule (VHL ligand + alkyl chain) is hydrophobic. Attempting to dissolve this directly in aqueous buffers or low-polarity organics (like Ether/Hexane) will fail.

Protocol: Proper Solubilization

- **Primary Solvent:** Dissolve the solid in anhydrous DMSO or DMF to create a high-concentration stock (e.g., 10–50 mM).
- **Working Solution:** If adding to an aqueous reaction (rare for amide coupling, common for assays), dilute the DMSO stock slowly into the buffer while vortexing. Ensure final DMSO concentration is <1% for biological assays.
- **Avoid:** Do not use water, methanol, or ethanol as primary solvents for the initial dissolution of the dry powder.

Module 2: The Coupling Reaction (Amide Bond Formation)

User Issue: "I am getting low yields or no product when coupling to my Target Protein Ligand (TPL-COOH)."

The Mechanism

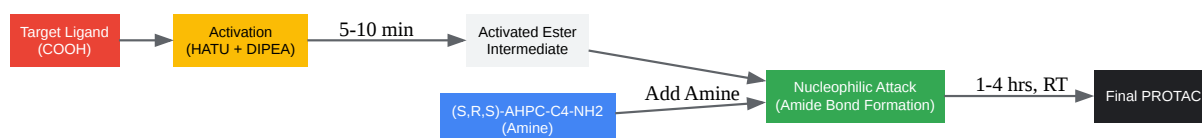
The reaction relies on activating the carboxylic acid on your TPL to form an active ester, which is then attacked by the primary amine of (S,R,S)-AHPC-C4-NH₂.

Standard Operating Procedure (SOP)

Recommended Scale: 10–50 mg

- Activation: Dissolve TPL-COOH (1.0 eq) in anhydrous DMF. Add HATU (1.1 eq) and DIPEA (3.0 eq). Stir for 5–10 minutes.
 - Why HATU? It is superior to EDC/NHS for rapid, high-yield couplings with sterically hindered amines.
- Coupling: Add (S,R,S)-AHPC-C4-NH₂ (1.0–1.2 eq) dissolved in minimal DMF.
- Reaction: Stir at Room Temperature (RT) for 1–4 hours. Monitor by LC-MS.^{[6][7][8]}
- Workup: Dilute with Ethyl Acetate, wash with brine (x3) to remove DMF. Dry over Na₂SO₄.^{[8][9]}

Visual Workflow: Amide Coupling Logic



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Figure 1: Step-by-step logic for amide coupling between the Target Protein Ligand and the VHL E3 Ligase binder.

Module 3: Troubleshooting Guide (FAQs)

Issue A: Epimerization (Loss of Stereochemistry)

Symptom: LC-MS shows two peaks with identical Mass-to-Charge (m/z) ratios very close to each other. Diagnosis: The stereocenters in the hydroxyproline ring (specifically the C4 position) or the tert-leucine alpha-carbon are sensitive to harsh bases. If you lose the (S,R,S) configuration, the PROTAC will not bind VHL.

- Solution 1 (Base Choice): Switch from TEA (Triethylamine) to DIPEA (Diisopropylethylamine). DIPEA is non-nucleophilic and bulkier, reducing the risk of proton abstraction at chiral centers.
- Solution 2 (Temperature): Never heat the reaction above 40°C. Perform the activation step at 0°C if the TPL is particularly acidic.

Issue B: Product Co-elutes with DMSO

Symptom: In Reverse Phase HPLC, the product peak is broad or "smears" early in the chromatogram. Diagnosis: The C4 linker is hydrophobic, but if you inject a large volume of DMSO (solvent) onto the column, it acts as a strong eluent, carrying the product with it.

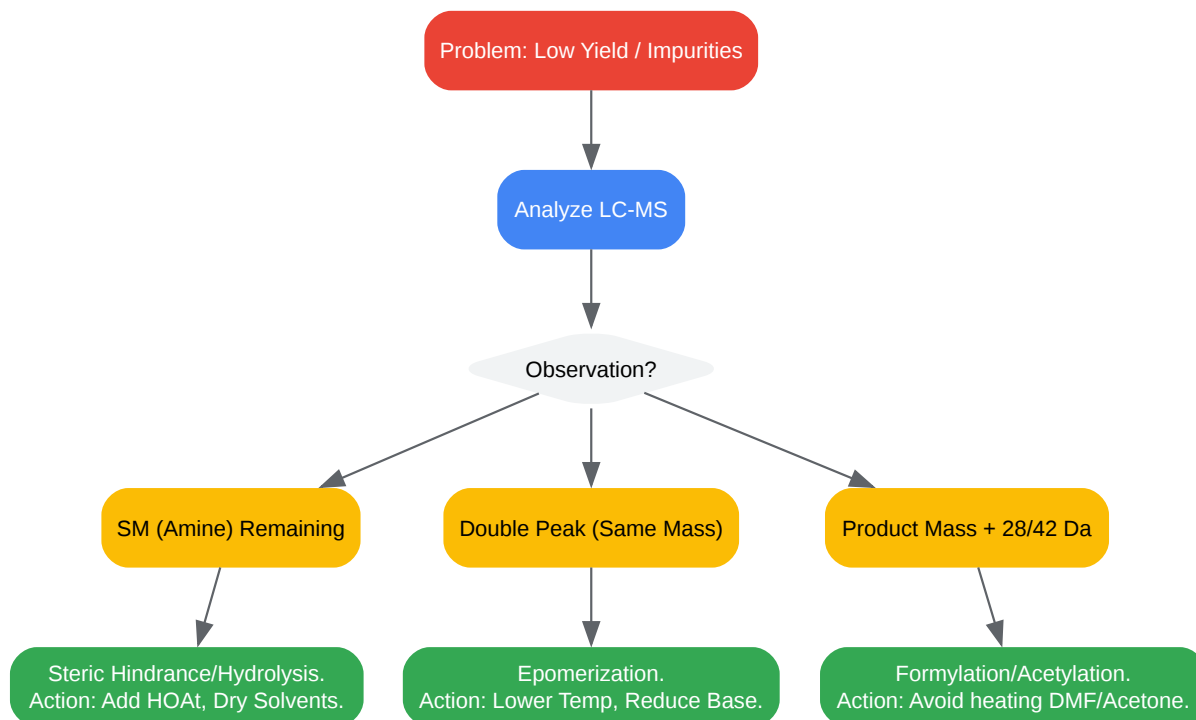
- Solution: Dilute your reaction mixture with 50% Water/Acetonitrile (or Methanol) before injection. If it precipitates, use a stronger gradient starting point (e.g., 30% B) rather than injecting pure DMSO.

Issue C: Unreacted Amine Remains

Symptom: TPL is consumed, but AHPC-C4-NH₂ remains. Diagnosis: The activated ester hydrolyzed back to acid, or the TPL has steric bulk preventing the amine approach.

- Solution: Add a catalyst. HOAt (1.0 eq) can be added alongside HATU to stabilize the active ester and accelerate the reaction with the amine.

Troubleshooting Logic Tree



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Figure 2: Diagnostic decision tree for common synthesis failures.

Module 4: Purification & Characterization

Once synthesized, the C4-linked PROTAC requires specific purification parameters due to its intermediate polarity (between highly polar PEG-PROTACs and non-polar small molecules).

Recommended HPLC Method

Parameter	Setting
Column	C18 Reverse Phase (e.g., XBridge or SunFire)
Mobile Phase A	Water + 0.1% Formic Acid (or TFA)
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 95% B over 20 minutes
Flow Rate	15–20 mL/min (Prep scale)
Detection	UV 254 nm (Aromatic) & 214 nm (Amide)

Note on TFA: Trifluoroacetic acid (TFA) yields sharper peaks but can form salts with the PROTAC. If your biological assay is sensitive to pH or salt, perform a salt exchange (e.g., to HCl or free base) using a basic resin or lyophilization from dilute HCl after purification.

References

- Galdeano, C., et al. (2014). Structure-guided design and optimization of small molecules targeting the protein–protein interaction between the von Hippel–Lindau (VHL) E3 ubiquitin ligase and the hypoxia-inducible factor (HIF) alpha subunit.[5] *Journal of Medicinal Chemistry*, 57(20), 8657-8663.
- Maniaci, C., et al. (2017). Homo-PROTACs: bivalent small-molecule dimerizers of the VHL E3 ubiquitin ligase to induce self-degradation. *Nature Communications*, 8, 830.
- Testa, A., et al. (2020). 3-Fluoro-4-hydroxyprolines: Synthesis, conformational analysis, and stereoselective recognition by the VHL E3 ubiquitin ligase. *Journal of the American Chemical Society*, 142(11), 5261-5273.
- Steinebach, C., et al. (2019). Expanding the chemical space of VHL E3 ligase ligands for PROTAC discovery. *ACS Medicinal Chemistry Letters*, 10(7), 1037-1041.

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- [3. VHL ligand binding increases intracellular level of VHL | bioRxiv \[biorxiv.org\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. growingscience.com \[growingscience.com\]](#)
- [7. hplc.eu \[hplc.eu\]](#)
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